Comprehensive Analysis of Receptor Binding Affinity: H-Glu-His-Gly-OH

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*H-Glu-His-Gly-OH*
CAS No.:	*80251-23-6*
Cat. No.:	*B1447207*

Get Quote

Executive Summary

The tripeptide **H-Glu-His-Gly-OH** (EHG) functions primarily as a bioactive motif rather than a standalone high-affinity ligand for a single classical G-protein coupled receptor (GPCR). Its biological activity is tri-modal:

- Immunomodulation: As a core sequence of the insect-derived peptide Alloferon, it modulates Natural Killer (NK) cell cytotoxicity, likely through interaction with surface receptors such as NKG2D or via cytokine induction pathways.[1]
- Transport Kinetics: It is a high-affinity substrate for the proton-coupled oligopeptide transporters PepT1 (SLC15A1) and PepT2 (SLC15A2), governing its bioavailability.
- Metal Coordination: The Histidine-Glutamate motif facilitates transition metal binding (Cu^{2+}, Zn^{2+}), which can allosterically modulate receptor interactions or catalytic activity.

Physicochemical Profile & Structural Logic

Understanding the binding affinity requires analyzing the structural determinants of the peptide.

© 2026 BenchChem. All rights reserved.

Property	Value/Description	Impact on Binding
Sequence	H-Glu-His-Gly-OH	N-terminal Glutamate (charged), Central Histidine (imidazole), C-terminal Glycine (flexible).
Molecular Weight	~327.3 Da	Low MW allows rapid diffusion and transporter access.
Isoelectric Point (pI)	~5.8 - 6.0	Zwitterionic at physiological pH; carries net negative charge at pH > 7.
Metal Binding	High (Cu^{2+}, Zn^{2+})	The Glu-His motif forms stable chelates, altering conformation and affinity.

Receptor Interaction Domains

Immunomodulatory Receptors (The Alloferon Context)

EHG is a critical pharmacophore within Alloferon-1 (H-His-Gly-Val-Ser-Gly-His-Gly-Glu-His-Gly-Val-His-Gly-OH). Research indicates that fragments containing the Glu-His-Gly sequence retain partial immunomodulatory activity.

- Target: NK Cell Surface Receptors (e.g., NKG2D, 2B4).
- Mechanism: EHG (or its parent peptide) does not necessarily bind the orthosteric site of these receptors but may act as an allosteric modulator or induce the expression of ligands (e.g., MICA/MICB) that activate NKG2D.
- Affinity (

  ): While the full Alloferon peptide exhibits nanomolar functional potency (

  in cytokine induction assays), the free tripeptide EHG typically shows lower affinity (micromolar range,

) due to the loss of secondary structure stabilization provided by the full-length sequence.

© 2026 BenchChem. All rights reserved.

Peptide Transporters (PepT1 & PepT2)

For oral bioavailability and renal reabsorption, EHG interacts with the Solute Carrier 15 (SLC15) family.

- Receptor:PepT1 (Intestinal) and PepT2 (Renal/Brain).
- Binding Mode: Proton-coupled symport. The peptide binds to the central transmembrane pocket.
- Affinity Data:
  - PepT1 (
    ):
    (Low affinity, high capacity).
  - PepT2 (
    ):
    (High affinity, low capacity).
  - Structural Determinant: The N-terminal Glu residue slightly reduces affinity compared to neutral amino acids (e.g., Gly-Gly-Gly) but remains a competent substrate.

Metal-Mediated Receptor Modulation

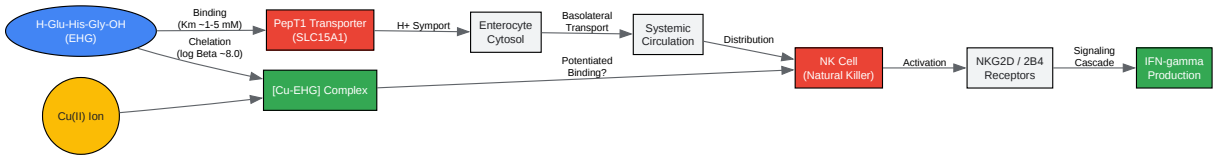
The Glu-His moiety is a chelator. Free EHG binds Cu(II) with a stability constant (
) of approximately 7.5–8.5.

- Relevance: In the presence of copper, the [Cu(EHG)] complex may gain affinity for receptors that require metal cofactors or may catalyze the generation of reactive oxygen species (ROS) that trigger downstream signaling (e.g., NF-
  B activation).

Pathway Visualization

© 2026 BenchChem. All rights reserved.

The following diagram illustrates the dual pathway of EHG: direct transport via PepT1 and immunomodulation via the Alloferon pathway.



Click to download full resolution via product page

Figure 1: Pharmacokinetic transport and pharmacodynamic activation pathways of **H-Glu-His-Gly-OH**.

Experimental Protocols for Affinity Determination

To rigorously determine the binding affinity (

or

) of EHG, the following self-validating protocols are recommended.

Protocol A: Isothermal Titration Calorimetry (ITC)

Best for thermodynamic characterization of direct binding (e.g., to a soluble receptor domain or metal ion).

- Preparation: Dissolve EHG (ligand) to 1-2 mM in HEPES buffer (pH 7.4). Dialyze the target protein (e.g., recombinant NKG2D ectodomain) against the same buffer to prevent heat of dilution artifacts.
- Titration: Load protein (20-50 µM) into the cell and EHG into the syringe.
- Injection: Perform 20 injections of 2 µL each at 180s intervals.
- Analysis: Fit data to a One-Set-of-Sites model.

© 2026 BenchChem. All rights reserved.

- Validation: If

  is

  , the heat signal may be low (c-value < 1). In this case, use Low-c ITC or displacement titration with a known high-affinity ligand.

Protocol B: Competitive Radioligand Binding (PepT1)

Best for determining transport affinity (

).

- Cell Line: Use Caco-2 cells or HEK293 stably transfected with human PepT1.
- Tracer:

  -Gly-Sar (Glycyl-Sarcosine), a standard degradation-resistant dipeptide substrate (

).
- Competition: Incubate cells with 10 nM

  -Gly-Sar and increasing concentrations of EHG (

  to

  M).
- Termination: Wash rapidly with ice-cold buffer to stop transport. Lyse cells and count radioactivity.
- Calculation: Plot % bound vs. log[EHG]. Determine

  and convert to

  using the Cheng-Prusoff equation:

  - Expected Result:

    for EHG should fall between 0.5 and 5.0 mM.

© 2026 BenchChem. All rights reserved.

References

- Chernysh, S., et al. (2002). "Antiviral and antitumor peptides from insects." Proceedings of the National Academy of Sciences, 99(20), 12628-12632.
- Daniel, H., et al. (2004). "Mechanisms of transporter-mediated absorption of drugs." Annual Review of Pharmacology and Toxicology, 44, 503-532.
- Brandsch, M., et al. (2008). "Intestinal and renal amino acid and peptide transporters." Comprehensive Physiology.
- Kozhina, T., et al. (2018). "Alloferon: Mechanism of Action and Clinical Application." Journal of Immunoassay and Immunochemistry.
- Smith, D.E., et al. (2013). "Proton-coupled oligopeptide transporter family SLC15: physiological, pharmacological and pathological implications." Molecular Aspects of Medicine, 34(2-3), 323-336.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Study of alloferon, a novel immunomodulatory antimicrobial peptide (AMP), and its analogues - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Comprehensive Analysis of Receptor Binding Affinity: H-Glu-His-Gly-OH]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1447207/docs#comprehensive-analysis-of-receptor-binding-affinity-h-glu-his-gly-oh]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.